

Physical properties of 3-Formylbenzenesulfonyl chloride (melting point, boiling point)

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Compound of Interest

Compound Name: 3-Formylbenzenesulfonyl chloride

Cat. No.: B3143692

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In-depth Technical Guide to 3-Formylbenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and potential applications of **3-Formylbenzenesulfonyl chloride**, a key intermediate in the synthesis of various pharmaceutical compounds.

Physical Properties

Precise experimental data for the melting and boiling points of **3-Formylbenzenesulfonyl chloride** (CAS No. 53460-88-1) is not readily available in published literature. However, based on its structural analogue, 2-formylbenzenesulfonyl chloride, the following properties can be predicted:

Physical Property	Predicted Value
Melting Point	Data not available
Boiling Point	Approximately 333.9°C at 760 mmHg

It is important to note that these are predicted values and should be confirmed through experimental determination.

Experimental Protocols

Determination of Melting Point

The melting point of a solid compound such as **3-Formylbenzenesulfonyl chloride** can be determined using the capillary method, which is a standard technique recognized by pharmacopeias.[1]

Methodology:

- **Sample Preparation:** A small amount of the dry, powdered sample is packed into a thin-walled capillary tube.[2]
- **Apparatus Setup:** The capillary tube is placed in a heating apparatus, such as a Mel-Temp apparatus or a Thiele tube, adjacent to a calibrated thermometer.[3][4]
- **Heating:** The sample is heated at a controlled, slow rate, typically around 2°C per minute, to ensure thermal equilibrium.[3][4]
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting range. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound. [3]



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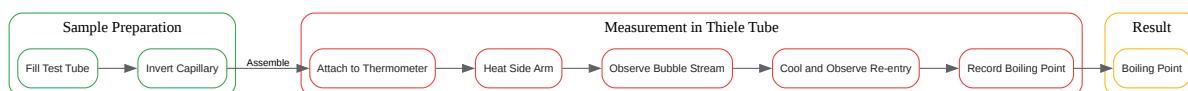
Diagram 1: Experimental workflow for melting point determination.

Determination of Boiling Point

For a liquid compound, the boiling point can be determined using several methods, including the Thiele tube method or by distillation.[5][6]

Methodology (Thiele Tube):

- **Sample Preparation:** A small volume of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is inverted and placed inside.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).^[5]
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.^[5]
- **Observation:** As the sample heats, a stream of bubbles will emerge from the inverted capillary tube. The heating is then stopped. The temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.^{[5][7]}



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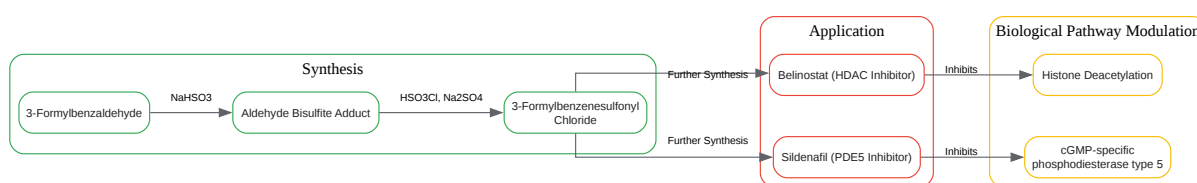
Diagram 2: Experimental workflow for boiling point determination using a Thiele tube.

Synthesis and Applications

3-Formylbenzenesulfonyl chloride is a valuable synthetic building block in the pharmaceutical industry. A key synthetic route involves the conversion of the corresponding benzaldehyde to an aldehyde bisulfite adduct, followed by a two-stage reaction with chlorosulfonic acid in the presence of sodium sulfate.

This intermediate is notably used in the synthesis of Belinostat, an anticancer drug, and Sildenafil, a drug used to treat erectile dysfunction. The reactivity of the sulfonyl chloride group allows for the formation of sulfonamides, which are common moieties in biologically active molecules.

While **3-Formylbenzenesulfonyl chloride** itself is not known to have a direct biological signaling role, its importance lies in its ability to serve as a precursor to compounds that modulate specific biological pathways. For instance, Belinostat is a histone deacetylase (HDAC) inhibitor, and its mechanism of action involves the alteration of chromatin structure and gene expression, leading to cell cycle arrest and apoptosis in cancer cells.



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Diagram 3: Synthesis of **3-Formylbenzenesulfonyl chloride** and its application in drug synthesis.

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References

- 1. thinksrs.com [thinksrs.com]
- 2. westlab.com [westlab.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. SSERC | Melting point determination [sserc.org.uk]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. chemconnections.org [chemconnections.org]

- 7. uomus.edu.iq [uomus.edu.iq]
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